

# propoxyphene-D5 storage conditions best practices

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## Compound Focus: rac-Propoxyphene-D5

CAS No.: 136765-49-6

Cat. No.: S1785199

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## Product Specifications and Storage

The following information is available for commercially obtained Propoxyphene-D5 solutions.

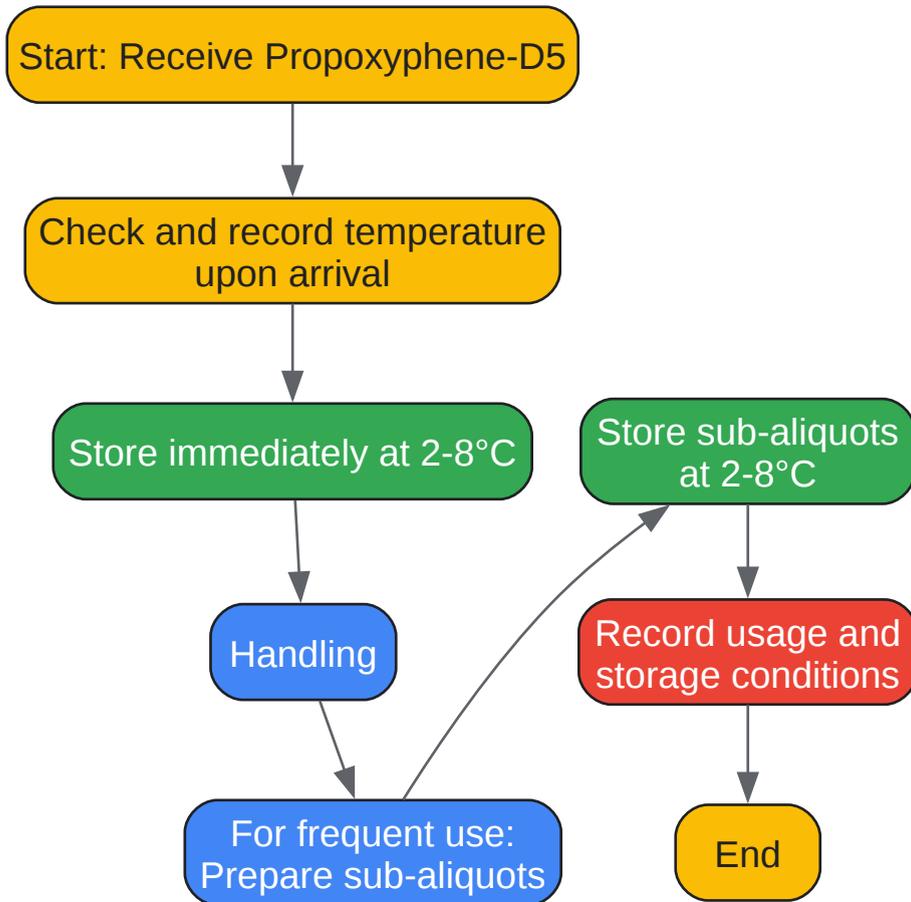
Property	Specification
Product Name	(±)-Propoxyphene-D5 solution [1]
Concentration	100 µg/mL [1]
Solvent	Acetonitrile [1]
Chemical Formula	$C_{22}H_{24}D_5NO_2$ [1]
Molecular Weight	344.53 g/mol (calculated from formula)
Packaging	Ampule of 1 mL [1]

### Storage Conditions [1]:

- **Temperature:** Store at 2-8°C.
- **Container:** Sealed ampule.
- **Important Note:** This product is a **flammable liquid** [1].

## Recommended Storage & Handling Workflow

The following workflow outlines the key steps for proper storage and handling of Propoxyphene-D5 based on manufacturer specifications and general lab safety practices.



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## Frequently Asked Questions

**Q1: What are the primary safety hazards associated with this Propoxyphene-D5 solution?** This solution is classified as a **Flammable Liquid (Category 2)** and can cause serious eye irritation [1]. As a certified reference material for a controlled substance (propoxyphene), it must be handled and stored securely in accordance with local regulations for narcotics and controlled drugs [2] [1].

**Q2: Can I store this solution at -20°C or in a non-frost-free freezer?** The manufacturer's explicit recommendation is storage at 2-8°C [1]. Storing in a frost-free freezer is generally not recommended for temperature-sensitive solutions, as the defrost cycles cause significant temperature fluctuations. Deviating from the 2-8°C range is not advised without conducting your own stability studies.

**Q3: The solution has evaporated or the ampule is damaged. What should I do? Do not use the solution.** The integrity of the sealed ampule and the precise concentration are critical for its use as a certified reference material. You should safely dispose of the damaged unit according to your institution's guidelines for hazardous organic waste and obtain a new one.

## Experimental Protocol Snippet

This is a general example of how Propoxyphene-D5 is typically used as an internal standard in an analytical method. **Always validate your own methods.**

### Application: Use as an Internal Standard in Propoxyphene Analysis by LC-MS/MS

- **Preparation:** Allow the sealed ampule of ( $\pm$ )-Propoxyphene-D5 solution (100  $\mu\text{g}/\text{mL}$  in acetonitrile) to reach room temperature.
- **Dilution:** Pipette an appropriate volume (e.g., 100  $\mu\text{L}$ ) into a volumetric flask and dilute with acetonitrile or methanol to create a working solution (e.g., 1  $\mu\text{g}/\text{mL}$ ).
- **Spiking:** Add a fixed volume of the working internal standard solution to each calibration standard, quality control sample, and unknown sample prior to any extraction steps.
- **Extraction & Analysis:** Proceed with your validated sample preparation (e.g., protein precipitation, liquid-liquid extraction) and analysis via GC-MS or LC-MS [2] [1].
- **Quantification:** The response ratio of native propoxyphene to the deuterated internal standard (Propoxyphene-D5) is used for quantification, correcting for losses during sample preparation and instrument variability.

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## References

1. (±)- Propoxyphene - D 100ug/mL acetonitrile, ampule 1mL, certified... 5 [sigmaaldrich.cn]

2. (+)- Propoxyphene 1.0mg/mL acetonitrile, ampule 1mL, certified... [sigmaaldrich.com]

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